

Veratrole chemical properties and molecular structure

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Compound of Interest

Compound Name: Veratrole

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An In-depth Technical Guide to the Chemical Properties and Molecular Structure of **Veratrole**

Introduction

Veratrole, systematically known as 1,2-dimethoxybenzene, is an organic aromatic compound with the chemical formula $C_8H_{10}O_2$.^{[1][2][3][4][5]} It is the dimethyl ether derivative of pyrocatechol.^{[3][4][5]} This colorless liquid or crystalline solid possesses a pleasant, sweet, vanilla-like odor.^{[4][6]} **Veratrole** is found naturally in some plants and is an insect attractant.^{[4][5][7]} Due to its electron-rich aromatic ring, it serves as a versatile building block in organic synthesis for pharmaceuticals, fragrances, and other fine chemicals.^{[3][4][8]} It is relatively electron-rich and readily undergoes electrophilic substitution reactions.^{[3][4][5]}

Molecular Structure

The molecular structure of **veratrole** consists of a benzene ring substituted with two methoxy groups ($-OCH_3$) at adjacent (ortho) positions.^[2] X-ray crystallography studies have revealed that in the solid state, the methoxy groups are in a trans conformation relative to each other and are slightly twisted out of the plane of the benzene ring by -5.0 and $+8.6$ degrees.^[9]

The structure and electronic properties of **veratrole** have been extensively studied using various analytical techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV/Vis) spectroscopy, as well as computational methods like Density Functional Theory (DFT).^{[10][11]}

Molecular structure of **Veratrole** (1,2-dimethoxybenzene).

Physicochemical Properties

Veratrole is a white crystalline solid or a colorless liquid at room temperature, with its melting point being close to ambient temperature.^{[2][4][12]} It is slightly soluble in water but soluble in many organic solvents such as alcohol, diethyl ether, and acetone.^{[1][4][6]}

Property	Value	References
Molecular Formula	C ₈ H ₁₀ O ₂	^{[1][2][4][6][12]}
Molecular Weight	138.16 g/mol	^{[2][4][6][12]}
Melting Point	15 - 23 °C	^{[1][2][4][6]}
Boiling Point	206 - 207 °C (at 760 mmHg)	^{[1][2][4][6][12]}
Density	1.084 g/mL at 25 °C	^{[1][4][12]}
Refractive Index (n ²⁰ /D)	1.533 - 1.536	^{[1][2][4]}
Flash Point	87 °C (189 °F)	^{[1][4]}
Vapor Pressure	0.47 - 0.63 hPa at 25 °C	^{[2][4][6]}
Water Solubility	Slightly soluble (6.69 g/L)	^{[1][3][4][6]}
LogP	1.60 - 2.22	^{[2][4]}

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of **veratrole**.

Spectroscopy	Data	References
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 6.89 (m, 4H, Ar-H), 3.86 (s, 6H, 2x -OCH ₃)	[2]
¹³ C NMR (25.16 MHz, CDCl ₃)	δ (ppm): 149.17, 120.90, 111.54, 55.75	[2]
IR Spectroscopy	Key absorptions for C-O stretching and aromatic C-H bending.	[10][11][13][14]
UV-Vis Spectroscopy	Absorption bands related to π → π* transitions of the aromatic ring.	[11][13][15]

Reactivity and Synthetic Applications

The two methoxy groups on the benzene ring are electron-donating, which activates the ring towards electrophilic aromatic substitution.[10] This makes **veratrole** a valuable precursor in the synthesis of more complex molecules.

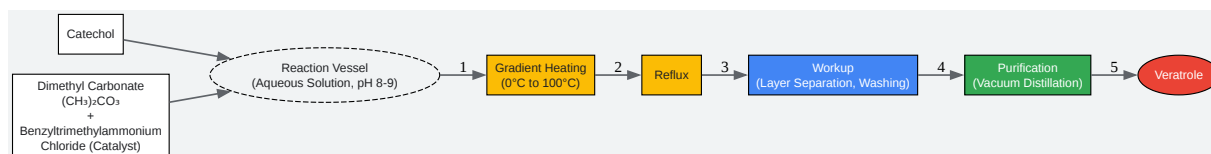
Key Reactions:

- **Bromination:** **Veratrole** can be easily brominated with N-bromosuccinimide (NBS) to yield 4-bromoveratrole.[4][5]
- **Formylation (Vilsmeier-Haack Reaction):** It reacts with phosphorus oxychloride (POCl₃) and N,N-dimethylformamide (DMF) to produce veratraldehyde (3,4-dimethoxybenzaldehyde), an important intermediate in the pharmaceutical and fragrance industries.[8]
- **Demethylation:** **Veratrole** can be demethylated by certain enzymes, such as cytochrome P-450 found in *Streptomyces setonii*. [7]

Experimental Protocols

Synthesis of Veratrole via Methylation of Catechol

A common laboratory and industrial method for preparing **veratrole** is the methylation of catechol.



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Workflow for the synthesis of **Veratrole** from Catechol.

Methodology: This protocol is based on a high-yield synthesis using dimethyl carbonate as a methylating agent.^{[10][16][17]}

- **Charging the Reactor:** In a three-necked flask equipped with a stirrer, add an aqueous solution, followed by catechol and dimethyl carbonate at a temperature of 0-5 °C.^{[16][17]}
- **Catalyst Addition:** Add the catalyst, benzyltrimethylammonium chloride, to the mixture while stirring.^{[16][17]}
- **pH Control:** Add a base (e.g., liquid caustic soda) dropwise to maintain the reaction system's pH between 8 and 9.^{[16][17]}
- **Gradient Heating:** Gradually heat the mixture to 100 °C in stages. For instance, heat to 40°C and hold, then to 75°C and hold, and finally to 100°C.^[17]
- **Reflux:** Once at 100 °C, continue heating to reflux the mixture.^{[16][17]}
- **Workup:** After the reflux is complete, allow the mixture to stand and separate into layers. Remove the lower aqueous layer. Wash the remaining oil phase with a base solution to obtain crude **veratrole**.^{[16][17]}

- Purification: Purify the crude product by vacuum distillation to obtain pure **veratrole**.^{[16][17]}
This method can achieve yields exceeding 99%.^[10]

Synthesis of Veratraldehyde from Veratrole (Vilsmeier-Haack Reaction)

This protocol describes the formylation of **veratrole** to produce 3,4-dimethoxybenzaldehyde (veratraldehyde).^[8]

Methodology:

- Vilsmeier Reagent Formation: In a suitable reaction vessel, cool N,N-dimethylformamide (DMF) and slowly add phosphorus oxychloride (POCl_3) while maintaining the temperature at or below 18°C. This forms the Vilsmeier reagent.^[8]
- Reaction with **Veratrole**: Add **veratrole** dropwise to the Vilsmeier reagent, keeping the temperature between 10-20°C. After the addition, heat the mixture to 85-95°C and maintain for several hours until the consumption of **veratrole** is complete (monitored by GC or TLC).^[8]
- Hydrolysis: Cool the reaction mixture to 60°C and slowly transfer it into a mixture of ice and water to hydrolyze the intermediate.^[8]
- Extraction: Add a solvent like 1,2-dichloroethane and stir. Allow the layers to separate and collect the organic layer.^[8]
- Purification: Remove the solvent by distillation. The crude product can then be purified by distillation to yield veratraldehyde.^[8]

Spectroscopic Characterization Protocol (General)

Objective: To confirm the identity and purity of a synthesized **veratrole** sample.

- ^1H and ^{13}C NMR Spectroscopy:
 - Dissolve a small sample (5-10 mg) of **veratrole** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube.^[2]

- Acquire ^1H and ^{13}C NMR spectra using an NMR spectrometer.
- Compare the obtained chemical shifts, integration, and multiplicity with reference spectra to confirm the structure.[2][11]
- Infrared (IR) Spectroscopy:
 - Place a drop of liquid **veratrole** between two KBr plates (for liquid samples) or mix a solid sample with KBr powder and press it into a pellet.
 - Obtain the IR spectrum using an FT-IR spectrometer.
 - Identify characteristic peaks for aromatic C-H, C=C, and C-O bonds to confirm functional groups.[14]
- UV-Visible Spectroscopy:
 - Prepare a dilute solution of **veratrole** in a suitable UV-transparent solvent (e.g., ethanol or hexane).
 - Record the UV-Vis spectrum in a quartz cuvette.
 - Observe the absorption maxima (λ_{max}) corresponding to the electronic transitions of the aromatic system.[11]

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